

# safety data sheet 6-bromohex-2-yne H226-H315-H319-H335

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## Compound Focus: 6-bromohex-2-yne

CAS No.: 55402-12-5

Cat. No.: S2901283

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## Chemical Identity and Hazards

The table below summarizes the key identifiers and hazard classifications for **6-Bromohex-2-yne** (CAS No. 55402-12-5) based on the search results.

Property	Description
CAS Number	55402-12-5 [1] [2] [3]
Molecular Formula	C <sub>6</sub> H <sub>9</sub> Br [3]
Molecular Weight	161.04 g/mol [3]
Physical Form	Liquid [1]
Purity	≥95% to ≥98% [1] [3]
Signal Word	Danger [3]

| **GHS Hazard Statements** | **H226**: Flammable liquid and vapour [3] **H315**: Causes skin irritation [3] **H319**: Causes serious eye irritation [3] **H335**: May cause respiratory irritation [3] | | **UN Number / Packing Group** | UN 1993 / Class 3 (Flammable Liquids) / Packing Group III [3] |

## Safe Handling and Experimental Protocols

While a complete SDS was not available, the identified hazards allow for the derivation of essential safety practices for laboratory handling.

### General Handling & Storage

- **Storage:** The chemical should be sealed and stored dry at 2-8°C [3]. One supplier specifies a storage temperature of 4°C [1].
- **Handling Precautions:** Use in a well-ventilated area, and avoid all ignition sources such as sparks and open flames [3].

### Essential Personal Protective Equipment (PPE)

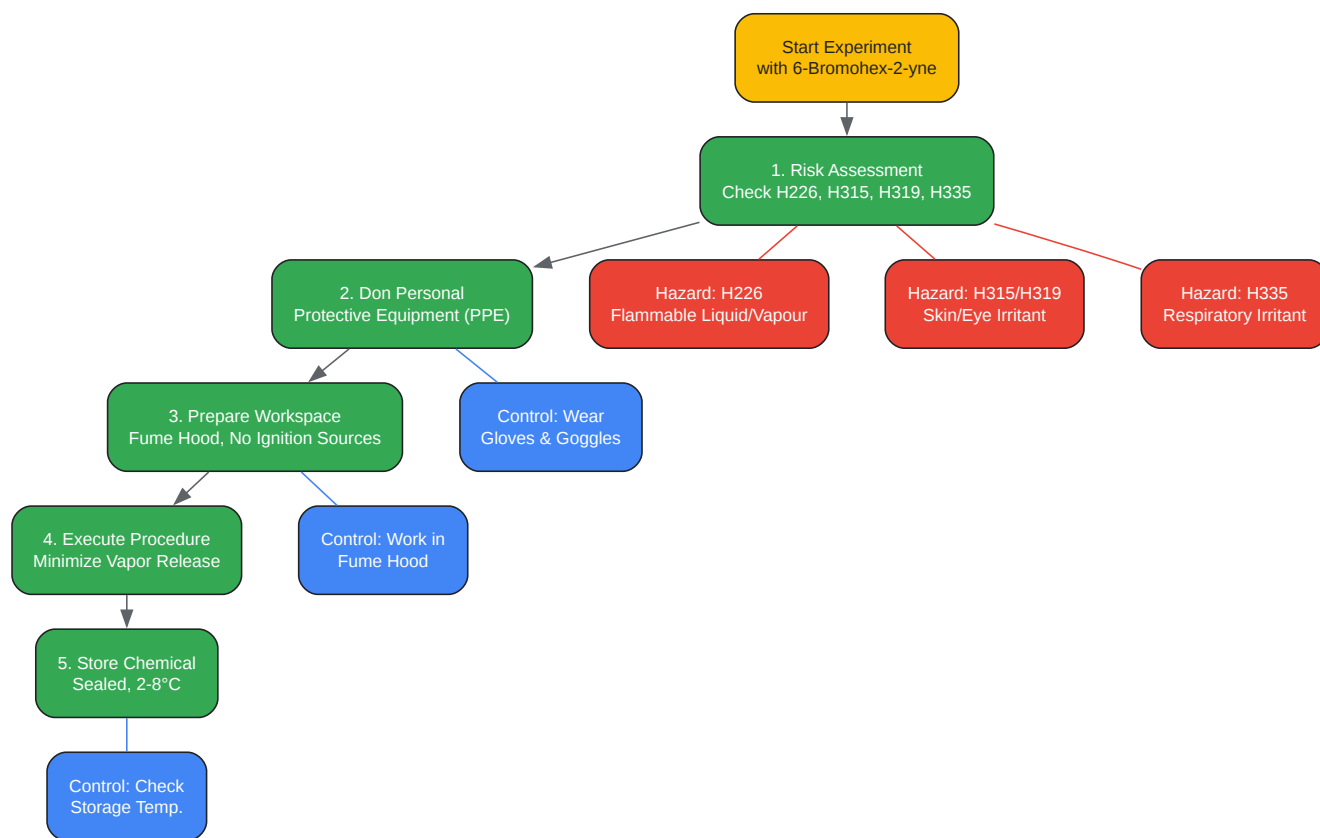
- **Eye/Face Protection:** Wear safety goggles or a face shield to prevent contact with eyes [3].
- **Skin Protection:** Wear appropriate protective gloves and lab coats or aprons to prevent skin contact [3].
- **Respiratory Protection:** Based on the respiratory irritation hazard (H335), assess the need for respiratory protection, especially if ventilation is insufficient.

### First Aid Measures

- **Inhalation:** If breathed in, move the person to fresh air [3].
- **Skin Contact:** Wash thoroughly with soap and plenty of water [3].
- **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do, then continue rinsing [3].

## Experimental Workflow for Safe Handling

The diagram below outlines a logical workflow for safely handling **6-Bromohex-2-yne** in a laboratory setting, based on the identified hazards.



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The workflow integrates key hazards and controls for handling **6-Bromohex-2-yne** safely.

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## References

1. 6-bromohex-2-yne | 55402-12-5 [sigmaaldrich.com]

2. 55402-12-5|6-Bromohex-2-yne [ambeed.com]

3. 55402-12-5 | 6-Bromohex-2-yne [chemscene.com]

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